

Step-by-step guide for Chiniofon stock solution preparation

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Compound of Interest

Compound Name: *Chiniofon*

Cat. No.: *B1260458*

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Application Notes: Preparation of Chiniofon Stock Solution

Abstract

This document provides a comprehensive, step-by-step protocol for the preparation, storage, and handling of **Chiniofon** stock solutions for research and drug development applications. **Chiniofon**, a halogenated 8-hydroxyquinoline, is utilized as an anti-amebic agent.^[1] Its mechanism involves the inhibition of intestinal commensal bacteria, proving effective against amoebic dysentery.^[1] This guide outlines the necessary materials, safety precautions, and detailed procedures to ensure the accurate and safe preparation of **Chiniofon** solutions for experimental use.

Physicochemical and Storage Data

All quantitative data regarding **Chiniofon**'s properties, solubility, and storage conditions are summarized in the table below for easy reference.

Parameter	Value	Source
IUPAC Name	8-Hydroxy-7-iodo-5-quinolinesulfonic acid	[2]
Molecular Formula	C ₉ H ₆ INO ₄ S	[1][3]
Molecular Weight	351.12 g/mol	[1][3]
Solubility in DMSO	3.52 mg/mL (10.03 mM)	[1]
Solubility in H ₂ O	2.0 mg/mL (5.7 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (In Solvent)	-80°C for up to 1 year	[1]

Safety and Handling Precautions

Chiniofon requires careful handling in a laboratory setting. Adherence to the following safety protocols is mandatory to minimize risk.

- **Engineering Controls:** Always handle **Chiniofon** powder in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[3][4] Ensure that eyewash stations and safety showers are readily accessible.
- **Personal Protective Equipment (PPE):** A standard set of PPE, including a lab coat, nitrile gloves, and tight-sealing safety goggles, must be worn at all times.[3][4][5]
- **Handling:** Avoid direct contact with skin and eyes.[3] Do not eat, drink, or smoke in the handling area.[4][5] Wash hands thoroughly after handling the compound.[4]
- **Incompatibilities:** Store **Chiniofon** away from strong oxidizing agents and strong acids.[4]
- **Disposal:** Dispose of **Chiniofon** waste and contaminated materials according to approved institutional and local waste disposal regulations.

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol details the preparation of 1 mL of a 10 mM **Chiniofon** stock solution in DMSO. For other concentrations or volumes, adjust the calculations accordingly.

Materials and Equipment:

- **Chiniofon** powder (MW: 351.12 g/mol)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile 1.5 mL or 2 mL microcentrifuge tubes
- Sterile, pyrogen-free pipette and tips
- Analytical balance
- Vortex mixer
- Ultrasonic water bath (recommended)[[1](#)]
- Personal Protective Equipment (PPE)

Procedure:

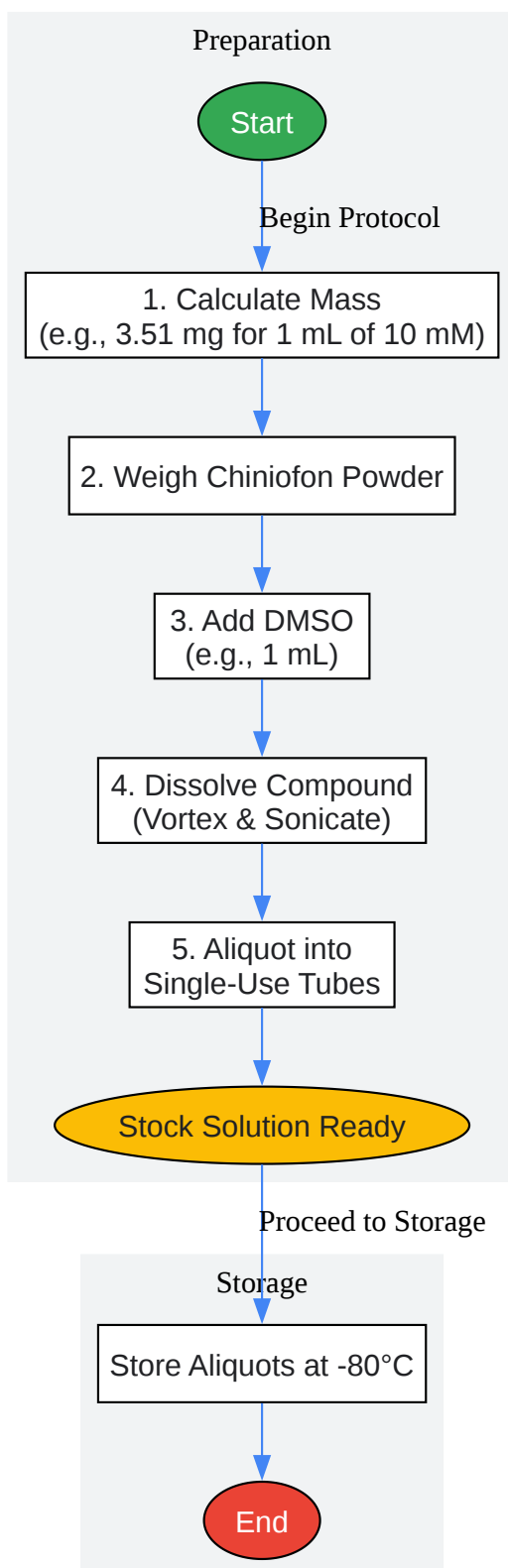
- Calculate Required Mass:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 351.12 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.51 \text{ mg}$
- Weighing:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out 3.51 mg of **Chiniofon** powder into the tared tube.
- Dissolution:

- Add 1 mL of sterile, cell culture grade DMSO to the tube containing the **Chiniofon** powder.
- Cap the tube tightly and vortex vigorously for 1-2 minutes.
- If the powder is not fully dissolved, place the tube in an ultrasonic water bath and sonicate for 5-10 minutes, as sonication is recommended to aid dissolution.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use, sterile microcentrifuge tubes (e.g., 20-50 μ L aliquots). This practice minimizes contamination and avoids repeated freeze-thaw cycles that can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, place the aliquots at -80°C , where they can be stored for up to one year.^[1]

Diagrams and Workflows

Workflow for **Chiniofon** Stock Solution Preparation

The following diagram illustrates the sequential steps for preparing the **Chiniofon** stock solution.

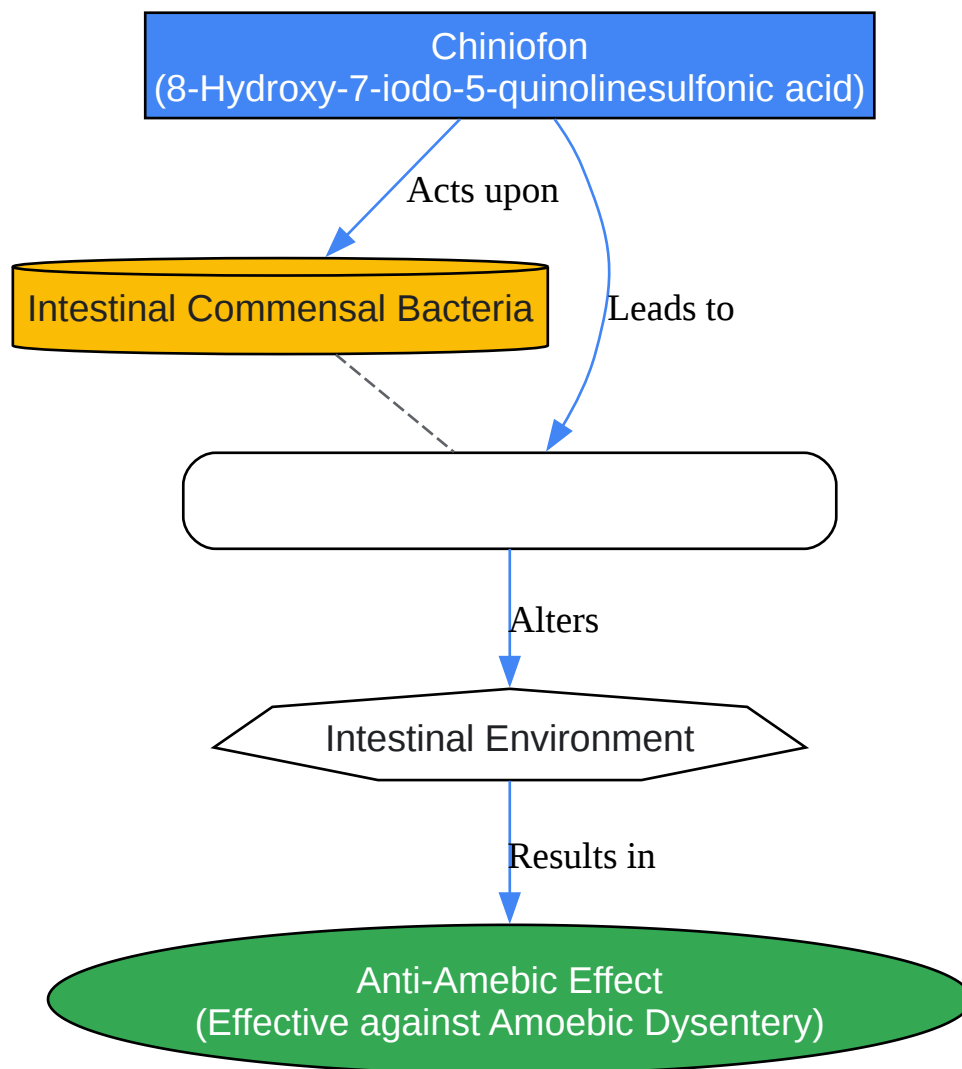


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Caption: Workflow for preparing **Chiniofon** stock solution.

Mechanism of Action of **Chiniofon**

This diagram outlines the described anti-amebic mechanism of **Chiniofon**.



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- To cite this document: BenchChem. [Step-by-step guide for Chiniofon stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260458#step-by-step-guide-for-chiniofon-stock-solution-preparation]

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